In Silico ADME Profiling of Novel Pyrazole Derivatives: A Comparative Guide

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Compound of Interest

Compound Name:	*5-amino-3-methyl-1H-pyrazole-4-carbonitrile*
CAS No.:	*5453-07-6*
Cat. No.:	*B1346243*

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The pyrazole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous compounds with a wide range of biological activities. As the drug discovery pipeline increasingly relies on computational methods to predict the pharmacokinetic properties of novel molecules, in silico ADME (Absorption, Distribution, Metabolism, and Excretion) profiling has become an indispensable tool. This guide provides a comparative overview of the in silico ADME properties of various novel pyrazole derivatives, supported by data from recent studies. It also details the common experimental protocols for these computational analyses and visualizes key workflows and a relevant signaling pathway.

Data Presentation: Comparative ADME Properties of Novel Pyrazole Derivatives

The following table summarizes the in silico predicted ADME properties of various series of pyrazole derivatives from different studies. These predictions were primarily generated using

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popular web-based tools such as SwissADME and pkCSM.[1][2][3][4][5] It is crucial to note that these are computational predictions and require experimental validation.

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Derivative Series/Compound	Predicted Property	Value/Observation	Computational Tool Used	Reference
Biphenyl Pyrazoline Derivatives	Gastrointestinal (GI) Absorption	High	SwissADME	[6]
	Blood-Brain Barrier (BBB) Permeability	No	SwissADME	[6]
	CYP2D6 Inhibitor	Yes	SwissADME	[6]
	Lipinski's Rule of Five	No violations	SwissADME	[6]
Chalcone-Tethered Pyrazole Derivatives	Human Intestinal Absorption	>90%	pkCSM	
	Caco-2 Permeability (log Papp)	High (>0.9)	pkCSM	
	P-glycoprotein Substrate	No	pkCSM	
	CYP3A4 Inhibitor	Yes	pkCSM	
Pyrazole Hydrazone Derivatives	GI Absorption	High	SwissADME	[1]
	BBB Permeant	No	SwissADME	[1]
	P-gp Substrate	No	SwissADME	[1]
	CYP Inhibitor (various)	Generally non-inhibitor	SwissADME	[1]

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General Pyrazole Derivatives (Antimicrobial)	Water Solubility (logS)	Moderately soluble to soluble	pkCSM	[7]
Caco-2 Permeability	Varied across derivatives	pkCSM	[7]	
AMES Toxicity	Non-mutagenic for most	pkCSM		
hERG I Inhibitor	Low risk for most	pkCSM		

Performance Against Cancer Cell Lines

In addition to ADME profiling, the cytotoxic activity of novel pyrazole derivatives is often evaluated against various cancer cell lines. The half-maximal inhibitory concentration (IC50) is a key metric in these studies.

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Derivative/Compound	Cancer Cell Line	IC50 (μM)	Reference
Pyrazole Benzothiazole Hybrid (Compound 25)	HT29 (Colon)	3.17	[8]
	PC3 (Prostate)	4.52	[8]
	A549 (Lung)	5.81	[8]
Pyrazole Carbaldehyde Derivative (Compound 43)	MCF7 (Breast)	0.25	[8]
Pyrazole-linked Benzothiazole-β-naphthol (Compound 60)	A549 (Lung)	4.63	[8]
3,4-diaryl Pyrazole Derivative (Compound 6)	Various	0.00006 - 0.00025	[8]
Pyrazole Derivative (P25)	A431 (Skin)	3.7	[9]
	SKMEL-28 (Skin)	7.6	[9]
Biphenyl Pyrazoline (Compound 21)	MDA-MB-231 (Breast)	-	[6]

Experimental Protocols

The in silico ADME profiling of novel pyrazole derivatives typically follows a standardized workflow that leverages various computational models and software. The most common approaches involve the use of freely accessible web servers like SwissADME and pkCSM.

General Workflow for In Silico ADME Prediction

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- Ligand Preparation: The two-dimensional (2D) or three-dimensional (3D) structures of the novel pyrazole derivatives are drawn using chemical drawing software such as ChemDraw. These structures are then converted to a simplified molecular-input line-entry system (SMILES) format, which is a string of characters representing the molecular structure.[1][2][4]
- Input to Web Server: The SMILES strings of the compounds are submitted to the chosen in silico ADME prediction tool (e.g., SwissADME, pkCSM).[1][2][4]
- Prediction of Physicochemical Properties: The software calculates various physicochemical descriptors that are crucial for ADME properties. These include molecular weight (MW), octanol-water partition coefficient (logP), topological polar surface area (TPSA), number of hydrogen bond donors and acceptors, and number of rotatable bonds.
- Pharmacokinetic Property Prediction: The tools then predict a range of pharmacokinetic properties, including:
  - Absorption: Gastrointestinal (GI) absorption, Caco-2 cell permeability, and P-glycoprotein (P-gp) substrate or inhibitor potential are assessed.
  - Distribution: Prediction of blood-brain barrier (BBB) permeability and plasma protein binding.
  - Metabolism: Inhibition of cytochrome P450 (CYP) enzymes (e.g., CYP1A2, CYP2C9, CYP2C19, CYP2D6, CYP3A4) is predicted.
  - Excretion: Prediction of total clearance.
- Drug-Likeness Evaluation: The "drug-likeness" of the compounds is evaluated based on established rules like Lipinski's Rule of Five, Ghose's filter, Veber's rule, and Egan's rule. These rules use the calculated physicochemical properties to assess the likelihood of a compound being an orally active drug.
- Toxicity Prediction: Some tools, like pkCSM, also offer predictions for various toxicity endpoints, such as AMES toxicity (mutagenicity), hERG (human Ether-a-go-go-Related Gene) inhibition (cardiotoxicity), hepatotoxicity, and skin sensitization.

Protocol for Using SwissADME

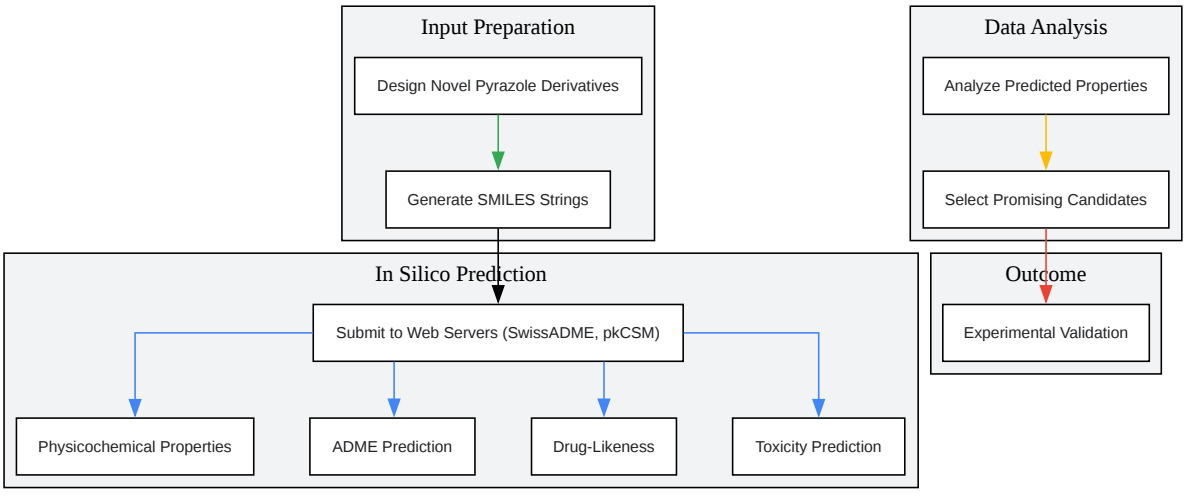
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The SwissADME web server provides a user-friendly interface for the prediction of ADME parameters, physicochemical properties, pharmacokinetic properties, and drug-likeness.[10] The process involves pasting the SMILES string of a single molecule or a list of molecules into the input box and clicking "Run". The results are presented in a clear and organized manner, including the "Bioavailability Radar" which provides a graphical representation of the drug-likeness of the molecule.[10]

Protocol for Using pkCSM

The pkCSM web server uses graph-based signatures to predict a wide range of ADME and toxicity properties.[4] Similar to SwissADME, the user inputs the SMILES strings of the compounds of interest. pkCSM provides detailed quantitative predictions for various parameters, including absorption (water solubility, Caco-2 permeability, intestinal absorption), distribution (VDss, fu, BBB permeability), metabolism (CYP substrate/inhibitor), excretion (total clearance), and toxicity (AMES toxicity, hERG inhibition, etc.).[4]

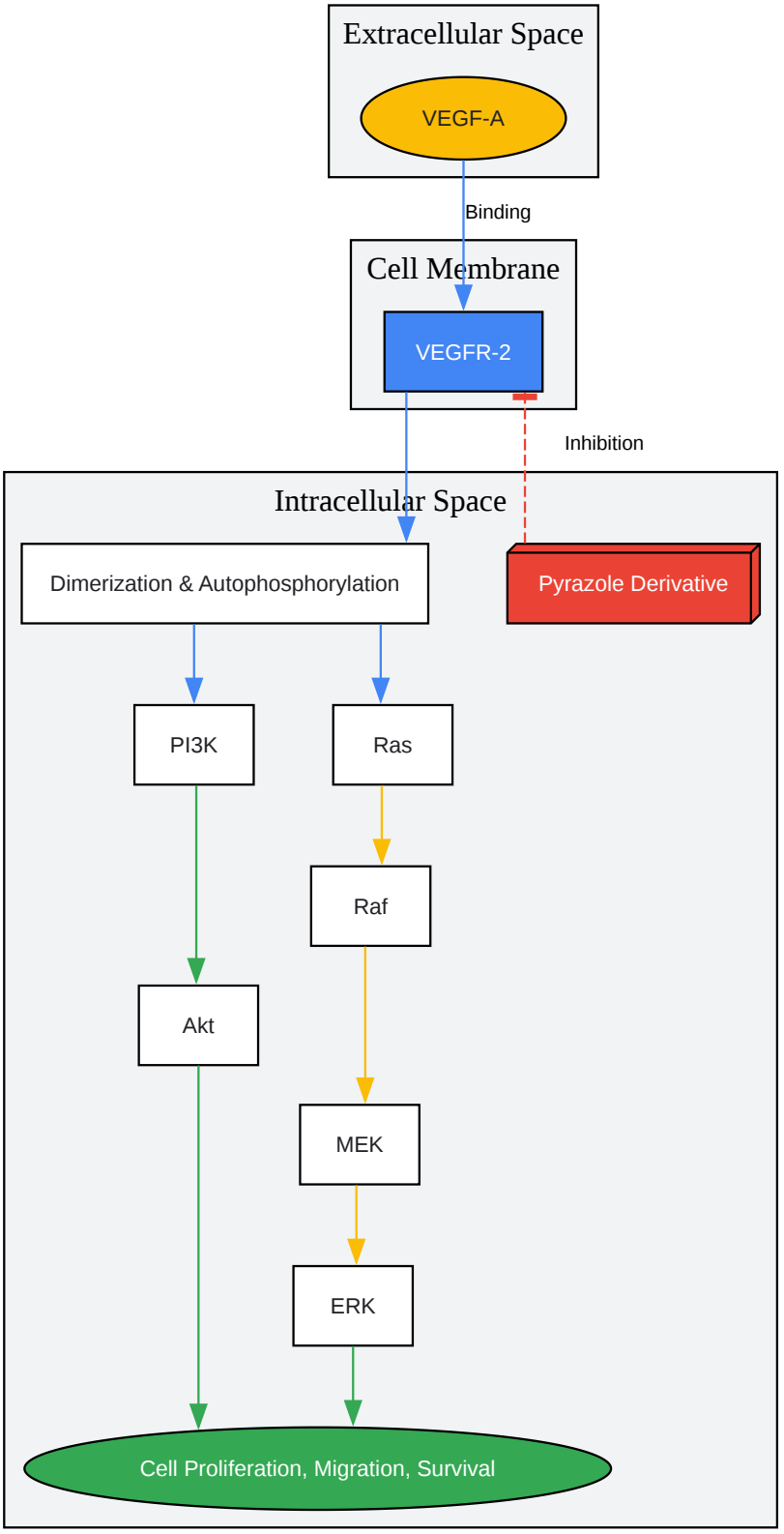
Mandatory Visualizations



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Caption: A generalized workflow for the in silico ADME profiling of novel compounds.



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Caption: Inhibition of the VEGF/VEGFR-2 signaling pathway by a pyrazole derivative.

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